

An In-depth Technical Guide to Acid Brown 425

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Compound of Interest

Compound Name: Acid Brown 425

Cat. No.: B1168376

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Introduction

Acid Brown 425 is a synthetic monoazo acid dye belonging to the class of metal-complex dyes. It is primarily used in the textile, leather, and paper industries for imparting a brown coloration.^{[1][2]} Its structure as a chromium complex contributes to its characteristic properties, including good lightfastness and washfastness, making it a durable dye for various applications.^{[1][3]} This technical guide provides a comprehensive overview of the discovery, history, chemical properties, synthesis, and applications of **Acid Brown 425**.

Discovery and History

While the specific date and discoverer of **Acid Brown 425** are not precisely documented in publicly available literature, its emergence is situated within the broader historical development of acid and metal-complex azo dyes. The first acid dyes appeared in the 1860s, with the synthesis of Acid Red A for wool dyeing in 1877 marking a significant milestone.^{[4][5]} The development of metal-complex dyes followed, with the first examples being produced in the early 20th century. These dyes, which involve the coordination of a metal ion with a dye molecule, were found to exhibit superior fastness properties compared to their un-metallized counterparts.^[6] **Acid Brown 425**, as a chromium-complex azo dye, is a product of this evolution in dye chemistry, aimed at creating highly stable and resilient colorants for industrial use.

Chemical and Physical Properties

Acid Brown 425 is characterized by the following properties:

Property	Value	Reference
IUPAC Name	2-[[2,4-dihydroxy-5-[(2-methyl-4-sulphophenyl)diazenyl]phenyl]diazenyl]benzoic acid	[7]
CAS Number	119509-49-8	[2]
Molecular Formula	C20H16N4O7S	[1][2]
Molecular Weight	456.4 g/mol	[2]
Appearance	Brown powder	[8]
Solubility	Soluble in water	[8]
Chemical Class	Azo Metal Complex	[8]

Fastness Properties

Acid Brown 425 is noted for its good to excellent fastness properties, which are crucial for its applications in dyeing materials that require durability.

Fastness Property	Rating	Reference
Lightfastness	3-4	[9]
Washfastness	-	[8]
Perspiration Fastness	2-3	[9]
Water Fastness	3	[9]
Rubbing Fastness (Dry)	3	[9]
Rubbing Fastness (Wet)	3	[9]
Acid Fastness	3-4	[9]

Note: Fastness is rated on a scale of 1 to 5 for wash, perspiration, water, and rubbing fastness, and on a scale of 1 to 8 for lightfastness, with higher numbers indicating better fastness. The wash fastness for **Acid Brown 425** is qualitatively described as "excellent".^[1]

Synthesis of Acid Brown 425

The synthesis of **Acid Brown 425** is a multi-step process that involves the diazotization of an aromatic amine, followed by an azo coupling reaction and subsequent metal complexation. While a detailed, step-by-step industrial synthesis protocol is proprietary, the general chemical pathway can be outlined. The synthesis likely involves the diazotization of anthranilic acid, which is then coupled with a suitable coupling component, such as resorcinol.^[1] The resulting azo dye is then treated with a chromium salt to form the final metal-complex dye.

Experimental Protocol: General Synthesis of a Metal-Complex Azo Dye

The following is a generalized laboratory-scale protocol for the synthesis of a metal-complex azo dye, which illustrates the key chemical transformations involved in the production of dyes like **Acid Brown 425**.

Step 1: Diazotization of an Aromatic Amine

- Dissolve the aromatic amine (e.g., anthranilic acid) in a dilute solution of hydrochloric acid.
- Cool the solution to 0-5 °C in an ice bath.
- Slowly add a solution of sodium nitrite while maintaining the low temperature.
- Stir the mixture for a period to ensure the complete formation of the diazonium salt.

Step 2: Azo Coupling

- Prepare a solution of the coupling component (e.g., a phenol or naphthol derivative) in a dilute alkaline solution.
- Cool the coupling component solution to 0-5 °C.

- Slowly add the previously prepared diazonium salt solution to the coupling component solution, while maintaining the low temperature and alkaline pH.
- A colored precipitate of the azo dye will form.
- Stir the reaction mixture for a sufficient time to ensure complete coupling.
- Isolate the dye by filtration and wash with water.

Step 3: Metal Complexation

- Suspend the synthesized azo dye in water.
- Add a solution of a metal salt (e.g., chromium sulfate) to the dye suspension.
- Adjust the pH of the mixture to the optimal range for complexation.
- Heat the mixture under reflux for several hours to facilitate the formation of the metal-dye complex.
- Cool the reaction mixture and isolate the metal-complex dye by filtration.
- Wash the product with water and dry.

Experimental Workflow Diagram

Caption: Generalized synthesis pathway for **Acid Brown 425**.

Applications

Acid Brown 425 is utilized in several industrial sectors due to its effective dyeing properties and durability.

- Textile Industry: It is primarily used for dyeing protein fibers such as wool and silk, as well as synthetic fibers like nylon.[\[1\]](#)
- Leather Industry: The dye is employed to color various leather goods.[\[1\]](#)
- Paper Industry: It is used for the surface coloring of paper products.[\[2\]](#)

Safety and Environmental Considerations

As with many synthetic dyes, handling **Acid Brown 425** requires appropriate safety precautions to avoid direct contact with skin and eyes, and to prevent inhalation of the powder. From an environmental perspective, the presence of chromium in the dye necessitates proper wastewater treatment to prevent the release of heavy metals into the environment. The manufacturing process of azo dyes can also involve hazardous chemicals, requiring careful management of waste streams.

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